

Pentylcyclohexane chemical formula and structure

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Compound of Interest

Compound Name: Pentylcyclohexane

Cat. No.: B1580667

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An In-depth Technical Guide to Pentylcyclohexane

This technical guide provides a comprehensive overview of **pentylcyclohexane**, including its chemical formula, structure, physicochemical properties, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Formula and Structure

Pentylcyclohexane is a saturated alicyclic hydrocarbon. It consists of a cyclohexane ring to which a pentyl group is attached.

- Chemical Formula: $C_{11}H_{22}$ [1][2][3][4][5]
- Synonyms: 1-Cyclohexylpentane, n-**Pentylcyclohexane**, Amylcyclohexane [1][2][4][5]
- Molecular Weight: Approximately 154.30 g/mol [2][5]
- Appearance: Colorless liquid [1]

The structure of **pentylcyclohexane** is depicted in the following diagram:

Figure 1: Chemical structure of **pentylcyclohexane**.

Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of **pentylcyclohexane**.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₂₂	[1] [2] [3] [4] [5]
Molecular Weight	154.30 g/mol	[2] [5]
Boiling Point	202 - 204 °C at 760 mmHg	[4] [6]
Melting Point	-57.5 °C to -58 °C	[6]
Density	0.802 g/cm ³	[6]
Flash Point	63 °C (145 °F)	[6]
Refractive Index	1.4445	[6]
Vapor Pressure	0.396 mmHg at 25 °C	[4] [6]
XLogP3-AA	5.7	[2]

Experimental Protocol: Synthesis of Pentylcyclohexane

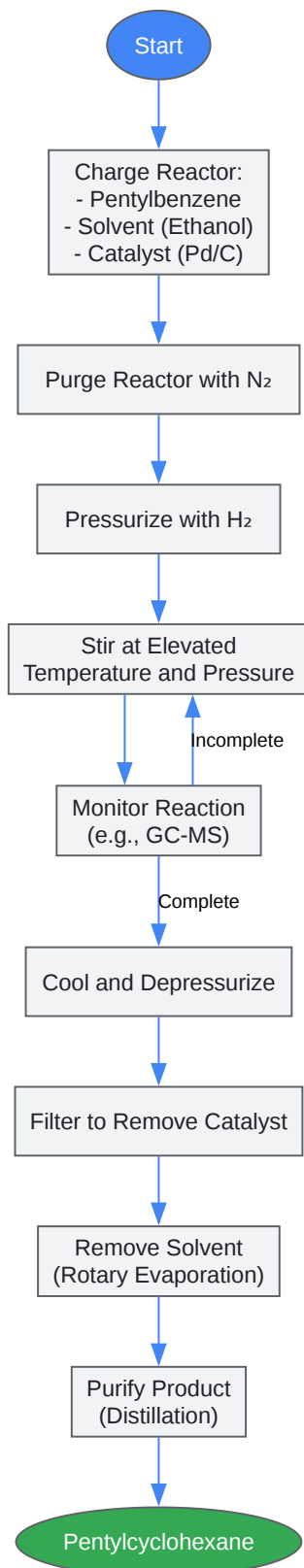
Pentylcyclohexane can be synthesized via the catalytic hydrogenation of pentylbenzene. This process involves the addition of hydrogen across the aromatic ring of pentylbenzene in the presence of a metal catalyst.

Materials and Equipment

- Reactants: Pentylbenzene, Hydrogen gas (H₂)
- Catalyst: 10% Palladium on carbon (Pd/C) or Raney Nickel
- Solvent: Ethanol or Methanol (anhydrous)
- Equipment: High-pressure autoclave or a Parr hydrogenator, magnetic stirrer, filtration apparatus (e.g., Büchner funnel), rotary evaporator.

Experimental Workflow

The following diagram illustrates the workflow for the synthesis of **pentylcyclohexane**.



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